

2-Acetyl-4-nitroindan-1,3-dione CAS number and molecular weight

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Compound of Interest

Compound Name: 2-Acetyl-4-nitroindan-1,3-dione

Cat. No.: B1333638

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Technical Guide: 2-Acetyl-4-nitroindan-1,3-dione

For Researchers, Scientists, and Drug Development Professionals

Introduction

2-Acetyl-4-nitroindan-1,3-dione is a small molecule belonging to the indanedione class of compounds. This technical guide provides a comprehensive overview of its chemical properties, and potential biological activities based on available scientific literature. While direct research on this specific molecule is limited, this guide draws upon data from closely related analogs, particularly within the 2-substituted-nitroindan-1,3-dione family, to provide insights for research and drug development professionals.

Chemical and Physical Properties

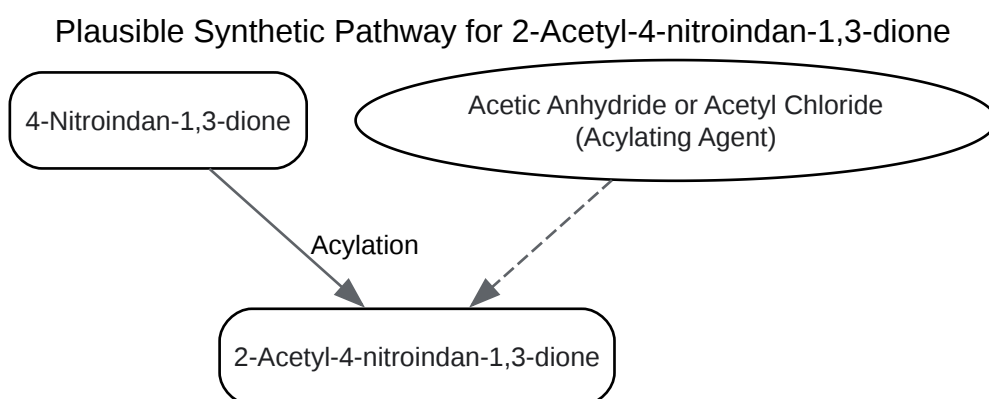
The fundamental chemical and physical properties of **2-Acetyl-4-nitroindan-1,3-dione** are summarized below.

Property	Value	Reference
CAS Number	25125-04-6	[1]
Molecular Formula	C ₁₁ H ₇ NO ₅	[1]
Molecular Weight	233.18 g/mol	[1]

Synthesis

While a specific, detailed experimental protocol for the synthesis of **2-Acetyl-4-nitroindan-1,3-dione** is not readily available in the reviewed literature, a general synthetic approach can be inferred from the synthesis of other 2-acyl-1,3-indandiones. The synthesis would likely involve the acylation of 4-nitroindan-1,3-dione.

A plausible synthetic pathway is outlined below:



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Caption: Plausible synthetic route to **2-Acetyl-4-nitroindan-1,3-dione**.

Potential Biological Activity: Antiallergic Properties

Research on the broader class of 2-nitroindan-1,3-diones suggests that these compounds may possess antiallergic properties.[2] Studies on related 2-cyano-1,3-dicarbonyl compounds also draw parallels to the antiallergic activity of 2-nitroindan-1,3-diones.[3]

The proposed mechanism of action for this class of compounds is the inhibition of histamine release, a key process in the allergic response. Specifically, they have been shown to inhibit passive cutaneous anaphylaxis (PCA) in animal models.[2][3]

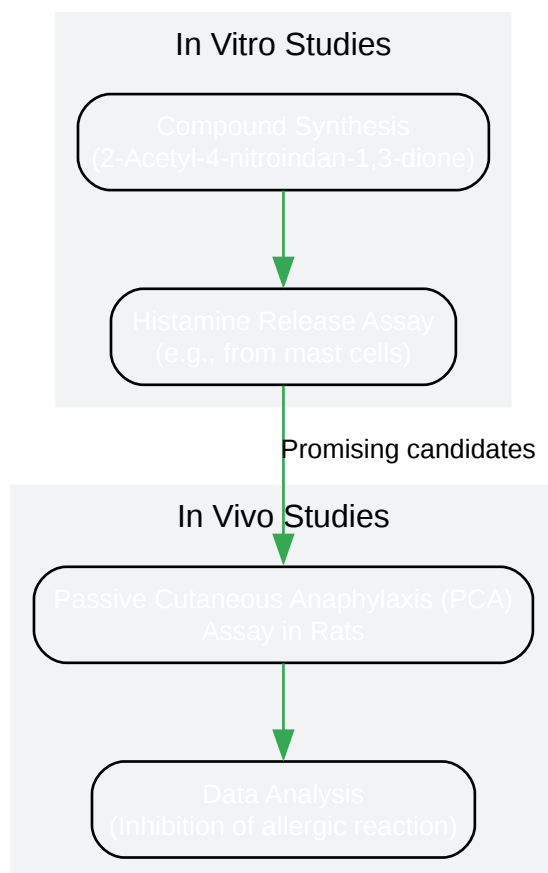
Experimental Evidence from Related Compounds

A study on a series of 2-nitroindan-1,3-diones demonstrated their ability to inhibit passive cutaneous anaphylaxis in rats, a standard model for evaluating antiallergic activity.[2] This

suggests that the 2-nitroindan-1,3-dione scaffold is a promising pharmacophore for the development of new antiallergic agents.

The logical workflow for evaluating the antiallergic activity of a compound like **2-Acetyl-4-nitroindan-1,3-dione**, based on the literature for similar compounds, is as follows:

Experimental Workflow for Antiallergic Activity Screening



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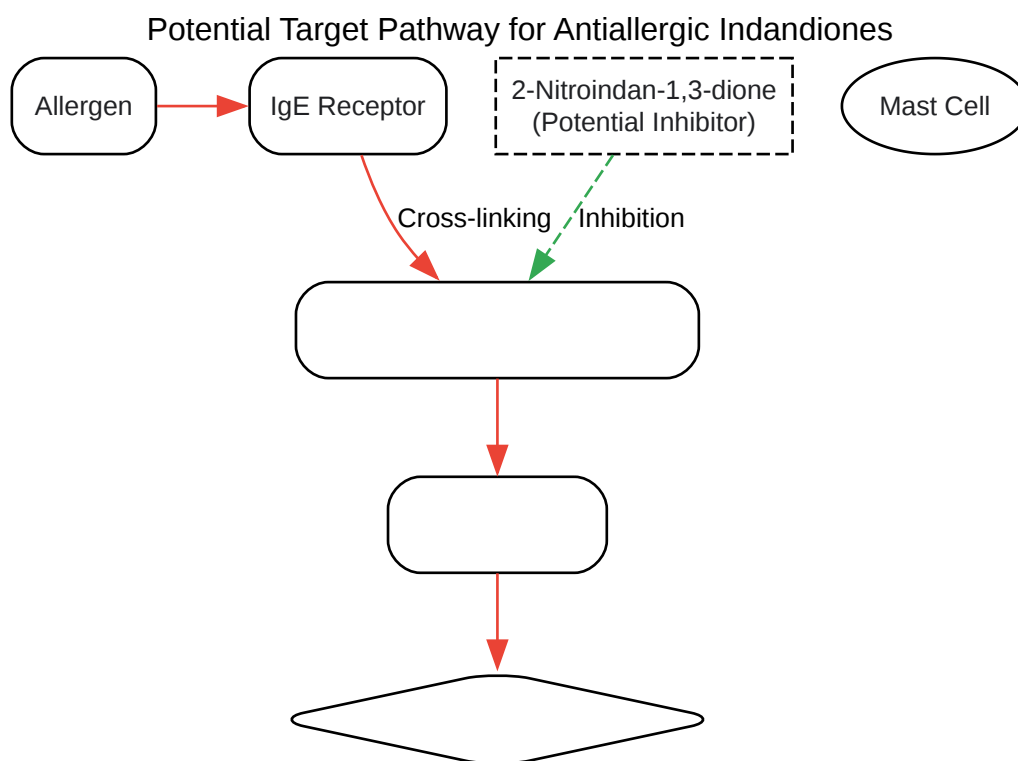
Caption: Workflow for assessing the antiallergic potential of indandione derivatives.

Signaling Pathway in Allergic Response

The antiallergic activity of compounds that inhibit histamine release is primarily linked to the stabilization of mast cells. The binding of an allergen to IgE antibodies on the surface of mast cells triggers a signaling cascade that leads to degranulation and the release of histamine and

other inflammatory mediators. Compounds like the 2-nitroindan-1,3-diones may interfere with this pathway.

A simplified diagram of the mast cell degranulation signaling pathway potentially targeted by these compounds is presented below:



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Caption: Simplified mast cell degranulation pathway and potential point of inhibition.

Conclusion and Future Directions

2-Acetyl-4-nitroindan-1,3-dione represents an interesting chemical entity within a class of compounds that has demonstrated potential as antiallergic agents. While direct experimental data for this specific molecule is scarce, the available information on related 2-nitroindan-1,3-diones provides a strong rationale for its investigation in the context of allergy and inflammation research.

Future research should focus on:

- Developing and publishing a detailed, optimized synthesis protocol for **2-Acetyl-4-nitroindan-1,3-dione**.
- Conducting in vitro and in vivo studies to confirm and quantify its antiallergic activity.
- Elucidating the specific molecular targets and mechanism of action within the mast cell signaling pathway.

This technical guide serves as a foundational resource for researchers and drug development professionals interested in exploring the therapeutic potential of **2-Acetyl-4-nitroindan-1,3-dione** and its analogs.

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